

A Comprehensive Review of Senecio Alkaloids: From Biosynthesis to Toxicity and Therapeutic Potential

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Compound of Interest

Compound Name: *Jaconine*

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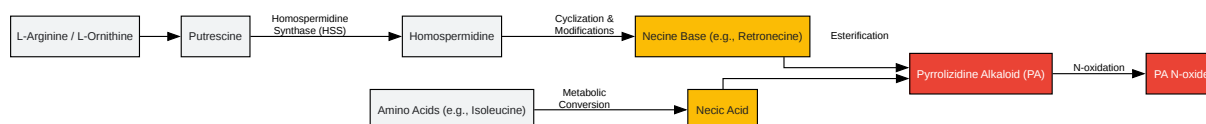
The genus *Senecio*, one of the largest genera in the Asteraceae family, is notorious for producing a diverse array of pyrrolizidine alkaloids (PAs). These secondary metabolites are of significant interest to researchers due to their potent toxicity, primarily hepatotoxicity, and their potential, albeit limited, therapeutic applications. This technical guide provides an in-depth review of the current literature on *Senecio* alkaloids, focusing on their chemistry, biosynthesis, mechanisms of toxicity, and the analytical methods used for their study.

Chemistry and Biosynthesis of Senecio Alkaloids

Senecio alkaloids are predominantly macrocyclic diesters of a necine base, most commonly retronecine, and a necic acid. The biosynthesis of these complex molecules originates from basic amino acid precursors.

The biosynthetic pathway is initiated from L-arginine or L-ornithine. Through a series of enzymatic reactions, these precursors are converted to putrescine. The key enzyme, homospermidine synthase (HSS), then catalyzes the formation of homospermidine from two molecules of putrescine. This is a critical and committing step in the biosynthesis of the pyrrolizidine nucleus. The necine base is subsequently formed through a series of oxidations, cyclizations, and reductions.

The necic acid moieties are derived from the metabolism of amino acids, such as isoleucine, which undergo modification to form the characteristic branched-chain structures that esterify the necine base. The final step in the biosynthesis is the esterification of the necine base with the necic acid, often followed by N-oxidation, to form the mature pyrrolizidine alkaloid N-oxides, the primary form of PAs found in Senecio plants.[1][2][3][4][5]



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Biosynthesis of Pyrrolizidine Alkaloids.

Quantitative Data on Senecio Alkaloids

The concentration and composition of pyrrolizidine alkaloids can vary significantly between different Senecio species, as well as within different parts of the same plant. Environmental factors can also influence alkaloid content. The following tables summarize some of the quantitative data reported in the literature.

Senecio Species	Plant Part	Total Pyrrolizidine Alkaloid Concentration (% dry weight)	Reference
Senecio riddellii	Whole Plant	0.2% to 18.0%	[6]
Senecio douglasii var. longilobus	Whole Plant	0.63% to 2.02%	[6]
Senecio vulgaris	Whole Plant	0.63% to 2.02%	[6]

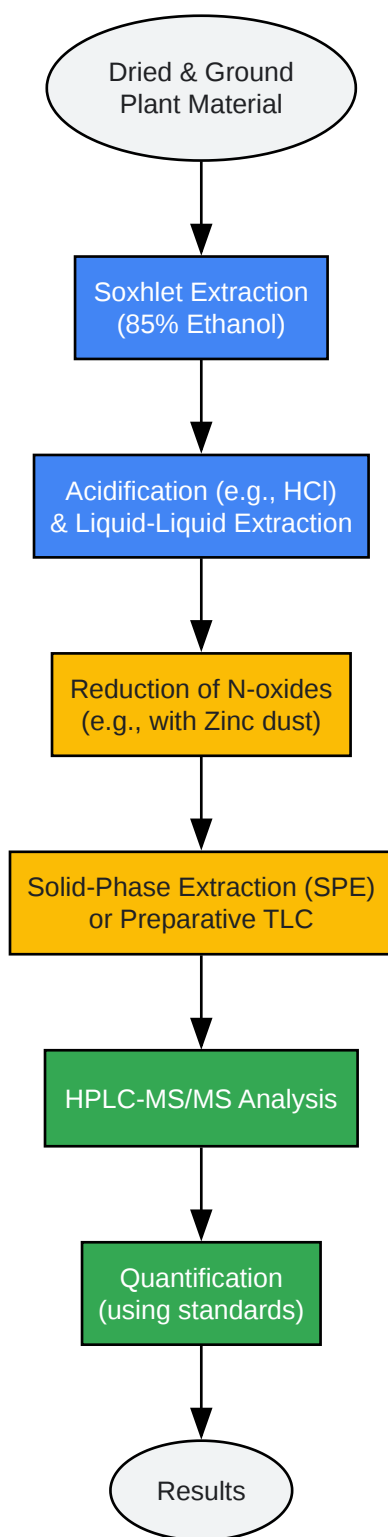
Pyrrolizidine Alkaloid	LD50 (mg/kg body weight, rat)	Reference
Senecionine	64.12 ± 2.24	[7]
Riddelliine	Not specified	
Retrorsine	Not specified	

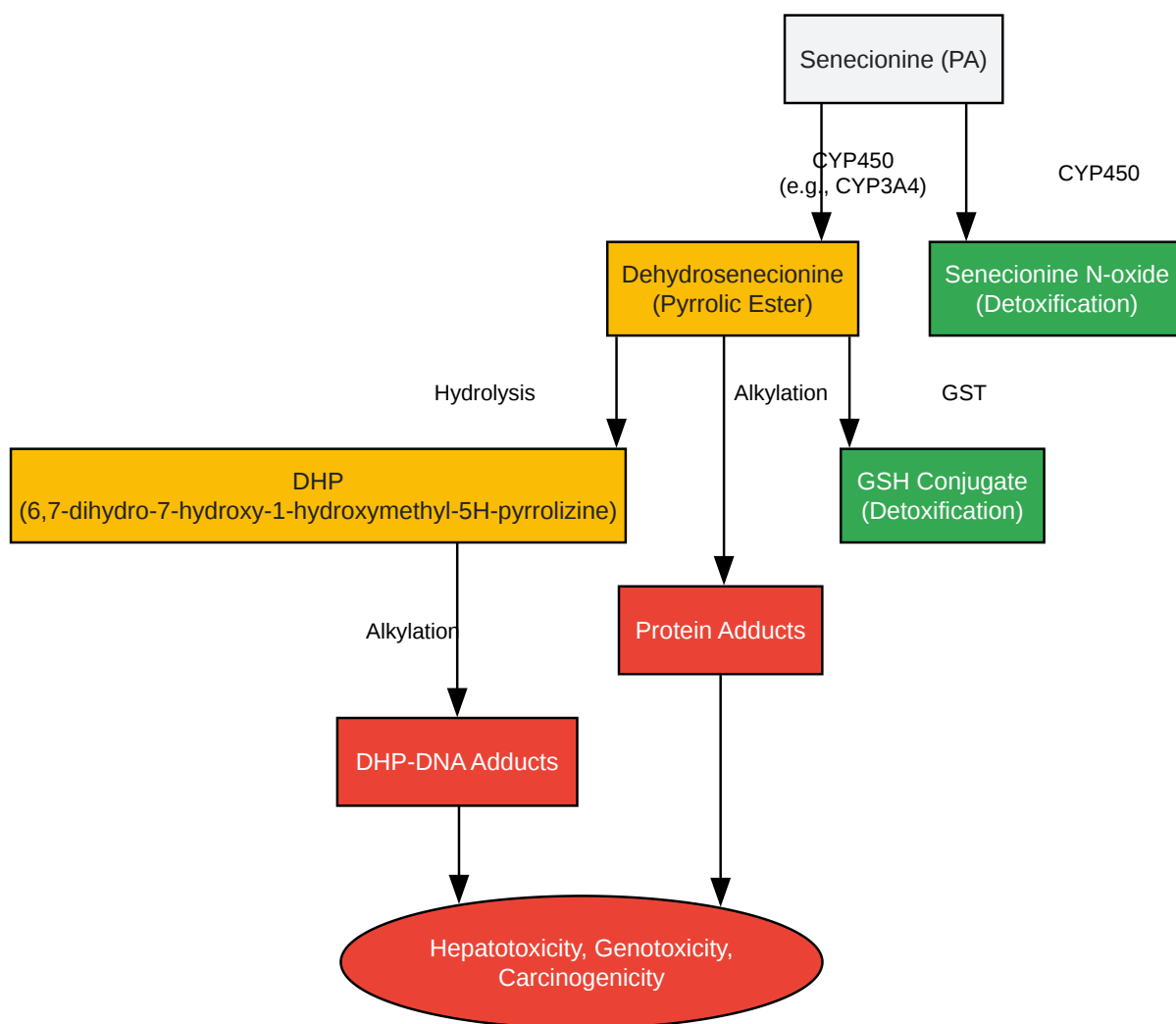
Senecio Species	Alkaloid	Mean Concentration in Shoots (mg/g)	Mean Concentration in Roots (mg/g)	Reference
Senecio jacobaea	Senecionine	Varies	Varies	[8]
Senecio aquaticus	Senecionine	Varies	Varies	[8]
Senecio vulgaris	Senecionine	Varies	Varies	[9] [10]
Senecio vulgaris	Senecionine N-oxide	Varies	Varies	[9] [10]
Senecio vulgaris	Integerrimine	Varies	Varies	[9]
Senecio vulgaris	Integerrimine N-oxide	Varies	Varies	[9] [10]
Senecio vulgaris	Seneciphylline	Varies	Varies	[9] [10]
Senecio vulgaris	Seneciphylline N-oxide	Varies	Varies	[9] [10]

Experimental Protocols

Extraction and Quantification of Pyrrolizidine Alkaloids

A common method for the extraction and quantification of PAs from Senecio plant material involves the following steps.[\[7\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)





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